

Technical Guide: 1-Iodo-3-methylcyclohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Iodo-3-methylcyclohexane

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This technical guide provides a comprehensive overview of **1-iodo-3-methylcyclohexane**, a versatile alkyl halide building block in organic synthesis. The document details its chemical identity, physical properties, synthesis methodologies, and reactivity, with a focus on its application in constructing more complex molecular architectures.

Chemical Identification and Properties

1-Iodo-3-methylcyclohexane is a cyclic organic compound with the iodine atom and the methyl group at positions 1 and 3 of the cyclohexane ring, respectively. Due to the presence of two stereocenters, it can exist as different stereoisomers.

Table 1: Chemical Identifiers for **1-Iodo-3-methylcyclohexane** and its Isomers

Identifier	Value
Chemical Name	1-Iodo-3-methylcyclohexane
General CAS Number	89894-77-9[1][2][3]
cis-Isomer CAS Number	66922-06-3[4][5]
(1R,3S)-Isomer CAS Number	Not explicitly found, but related stereoisomers are cataloged.[6]
Molecular Formula	C ₇ H ₁₃ I[1][2][7]
Molecular Weight	224.08 g/mol [1][8]
Canonical SMILES	CC1CCCC(C1)I[1][3]
InChI	InChI=1S/C7H13I/c1-6-3-2-4-7(8)5-6/h6-7H,2-5H2,1H3[3][7]
InChIKey	ZQUIJUNLTMQRAA-UHFFFAOYSA-N[3][7]

Table 2: Physical and Chemical Properties of **1-Iodo-3-methylcyclohexane**

Property	Value
Density	~1.52 g/cm ³ [8]
Boiling Point	~202.1 °C at 760 mmHg[8]
Vapor Pressure	0.423 mmHg at 25°C[2]
Topological Polar Surface Area	0 Å ²
Complexity	70.8[3]
Undefined Atom Stereocenter Count	2[3]

Synthesis of 1-Iodo-3-methylcyclohexane

A common method for the synthesis of **1-Iodo-3-methylcyclohexane** involves the conversion of the corresponding alcohol, 3-methylcyclohexanol.

Experimental Protocol: Conversion of 3-Methylcyclohexanol to 1-Iodo-3-methylcyclohexane

This protocol is based on a general method for converting secondary alcohols to iodides using triphenylphosphine and iodine.

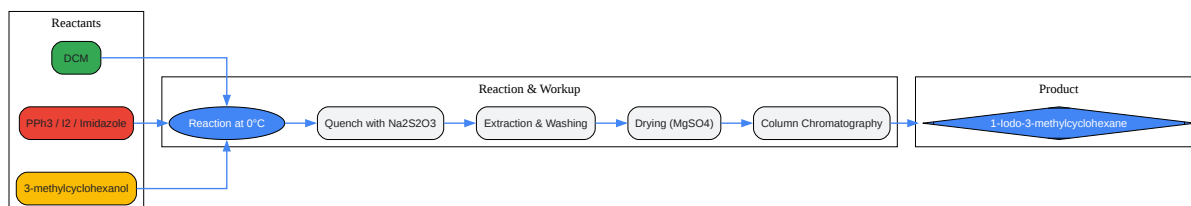
Materials:

- 3-methylcyclohexanol
- Triphenylphosphine (PPh_3)
- Iodine (I_2)
- 1-methyl-1H-imidazole
- Dichloromethane (CH_2Cl_2)
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexane

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-methylcyclohexanol, triphenylphosphine, and 1-methyl-1H-imidazole in dichloromethane at 0 °C.^[5]
- Slowly add a solution of iodine in dichloromethane to the reaction mixture at 0 °C.^[5]
- Allow the reaction to stir at 0 °C for 4 hours.^[5]

- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding saturated aqueous sodium thiosulfate solution to remove excess iodine.
- Separate the organic layer and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using hexane as the eluent to yield **1-iodo-3-methylcyclohexane**.



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Synthesis workflow for **1-iodo-3-methylcyclohexane**.

Reactivity and Applications

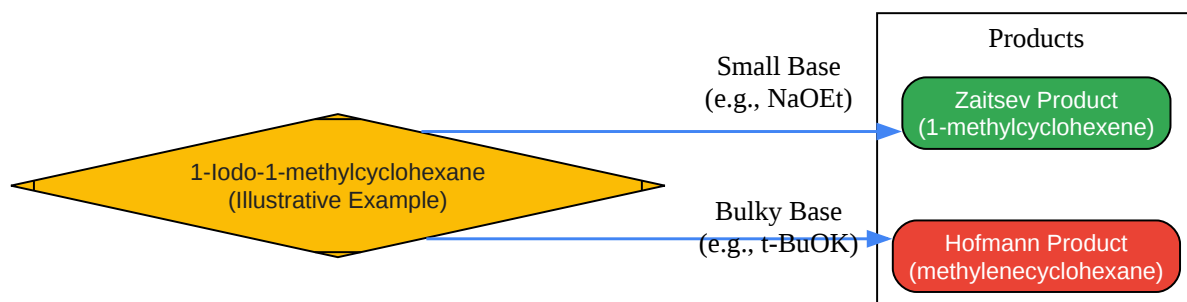
1-iodo-3-methylcyclohexane is a valuable intermediate in organic synthesis, primarily due to the good leaving group ability of the iodide atom. This facilitates nucleophilic substitution (S_N1 and S_N2) and elimination reactions.[8]

Nucleophilic Substitution Reactions

The compound can undergo S_N2 reactions with various nucleophiles to introduce the 3-methylcyclohexyl moiety into target molecules. For instance, reaction with an alkoxide would yield the corresponding ether via a Williamson ether synthesis-type reaction.

Elimination Reactions

Similar to other alkyl halides, **1-iodo-3-methylcyclohexane** can undergo elimination reactions to form alkenes. The regioselectivity of the elimination (Zaitsev vs. Hofmann product) can be influenced by the steric bulk of the base used. For the related compound, 1-iodo-1-methylcyclohexane, treatment with a small, unhindered base like sodium ethoxide favors the more substituted Zaitsev product (1-methylcyclohexene).^{[9][10]} Conversely, a bulky base such as potassium tert-butoxide favors the less substituted Hofmann product (methylenecyclohexane).^{[9][10]}



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Regioselectivity in elimination reactions.

Spectroscopic Data

Spectroscopic data is crucial for the characterization of **1-iodo-3-methylcyclohexane**.

- ¹³C NMR: The ¹³C NMR spectrum for both cis- and trans-**1-iodo-3-methylcyclohexane** has been reported and is available in spectral databases.^{[7][11]} This data is essential for distinguishing between the different stereoisomers.

Safety and Handling

Detailed safety and handling information, including GHS classification and precautionary statements, is not readily available in the searched literature.[3] As with all alkyl iodides, this compound should be handled with care in a well-ventilated fume hood, wearing appropriate personal protective equipment (gloves, safety glasses, and a lab coat). Alkyl iodides can be lachrymatory and are generally considered to be irritants.

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- To cite this document: BenchChem. [Technical Guide: 1-Iodo-3-methylcyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2814606#cas-number-for-1-iodo-3-methylcyclohexane]

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